

Sonepiprazole Hydrochloride: A Tool for Investigating Dopamine D4 Receptor Pathways

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Compound of Interest

Compound Name: Sonepiprazole hydrochloride

Cat. No.: B15620580

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Sonepiprazole hydrochloride is a potent and selective antagonist of the dopamine D4 receptor.[1][2][3] Its high specificity makes it a valuable research tool for elucidating the physiological and pathological roles of the D4 receptor in the central nervous system. The dopamine D4 receptor, a member of the D2-like family of G protein-coupled receptors, is predominantly expressed in limbic and cortical areas of the brain, including the prefrontal cortex, amygdala, and hippocampus.[4][5][6][7] This distribution has implicated the D4 receptor in the modulation of cognition, emotion, and reward pathways. Dysregulation of D4 receptor signaling has been hypothesized to be involved in the pathophysiology of several neuropsychiatric disorders, including schizophrenia and attention-deficit/hyperactivity disorder (ADHD).[5][6][8]

These application notes provide a comprehensive overview of the use of **sonepiprazole hydrochloride** as a pharmacological tool to investigate dopamine D4 receptor function. Detailed protocols for in vitro and in vivo characterization are presented to guide researchers in their experimental design.

Data Presentation

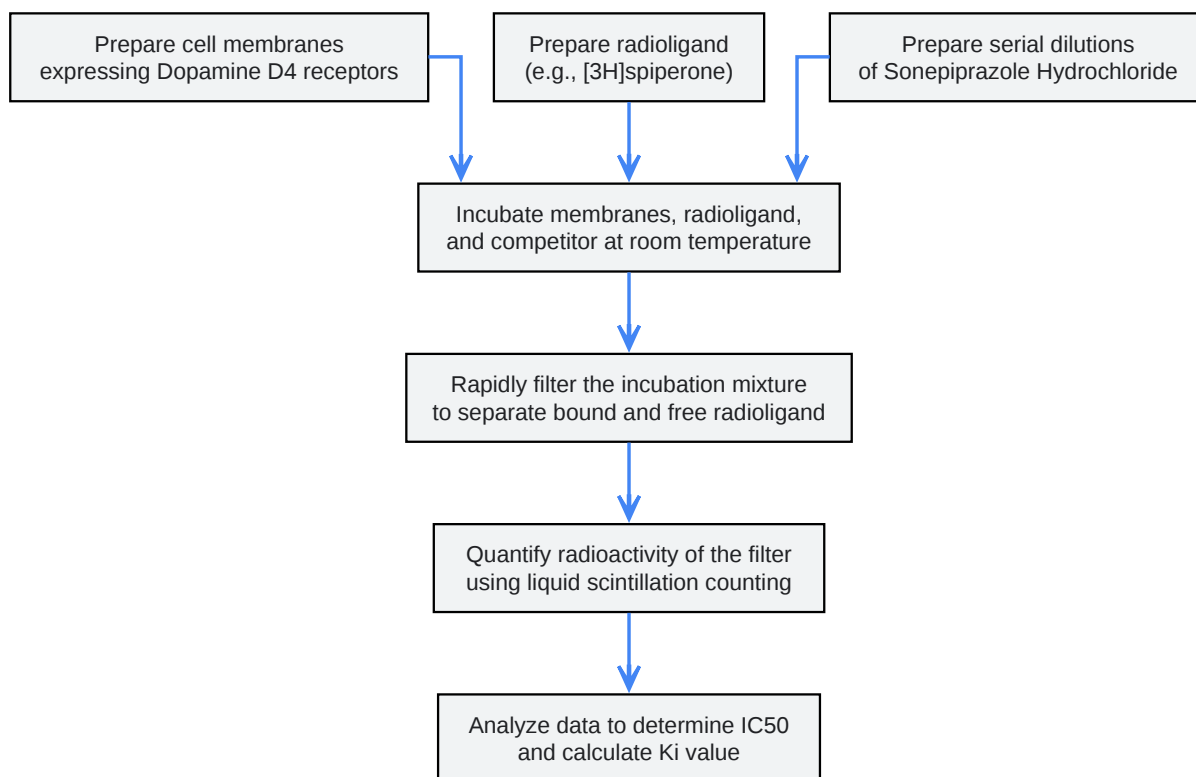
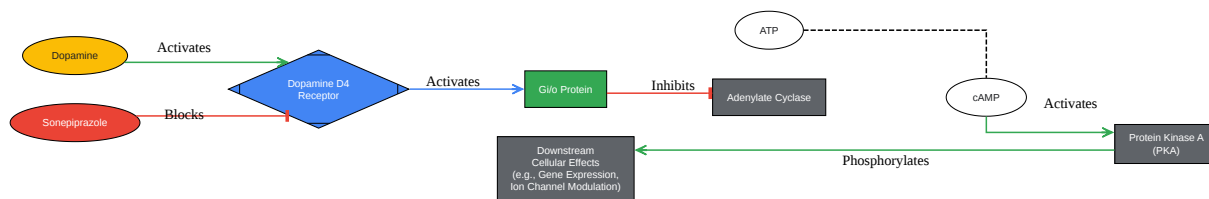
Table 1: In Vitro Receptor Binding Profile of Sonepiprazole

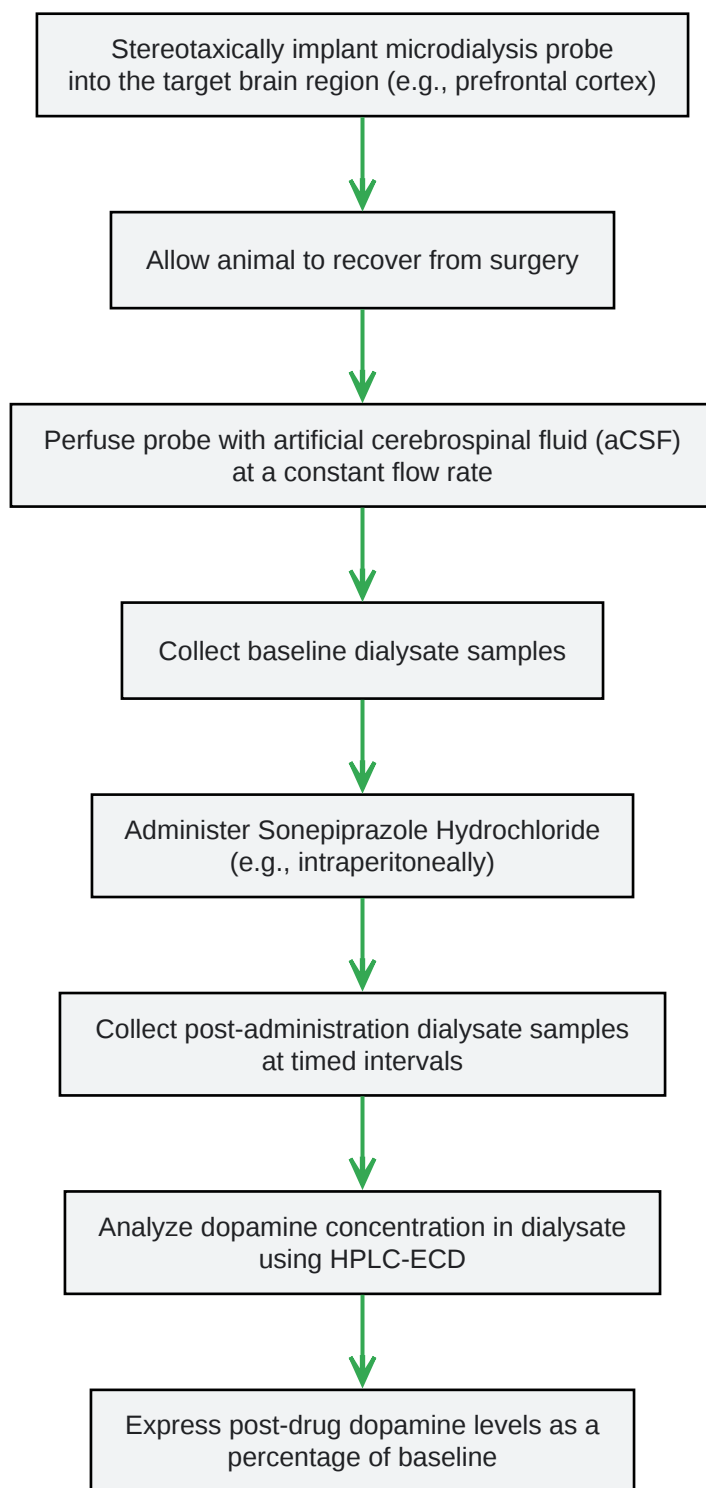
Receptor	Species	Ki (nM)	Selectivity vs. D4	Reference
Dopamine D4	Rat	3.6	-	[2]
Dopamine D4	Human (D4.2)	10.1	-	[2]
Dopamine D4	-	10	-	[1][3]
Dopamine D2	Rat	5147	>1400-fold	[2]
Dopamine D1	-	>2000	>200-fold	[3]
Dopamine D3	-	>2000	>200-fold	[3]
Serotonin 5-HT1A	-	>2000	>200-fold	[3]
Serotonin 5-HT2	-	>2000	>200-fold	[3]
α 1-Adrenergic	-	>2000	>200-fold	[3]
α 2-Adrenergic	-	>2000	>200-fold	[3]
Histamine H1	-	7430	>740-fold	[2]

Note: A lower Ki value indicates a higher binding affinity.

Signaling Pathways and Experimental Workflows

Dopamine D4 Receptor Signaling Pathway





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- To cite this document: BenchChem. [Sonepiprazole Hydrochloride: A Tool for Investigating Dopamine D4 Receptor Pathways]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15620580#sonepiprazole-hydrochloride-for-investigating-dopamine-pathways]

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